

Available Research on Tubulozole and Related Compounds

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Compound Focus: Tubulozole

CAS No.: 84697-22-3

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The search results contained several studies on microtubule inhibitors, but they do not provide a direct, multi-compound toxicity comparison. The most relevant findings are summarized below:

Compound / Analog	Biological Model	Key Findings / Mechanism	Reference / Source
Tubulozole-C	Triclabendazole-susceptible/resistant <i>Fasciola hepatica</i> (liver fluke)	Acts as a microtubule inhibitor; causes severe tegument disruption in susceptible flukes. [1] [2]	Robinson et al. (2003)
New Structural Analogs of Tubulozole (2a, 2b)	GL15 (human glioblastoma) & PC12 (rat neuronal-like) cell lines	Induce apoptosis, increase intracellular Ca ²⁺ , cause cytoskeletal F-actin disorganization. [3]	Arch Pharm (Weinheim) (2000)
Novel Thiazole-based Tubulin Inhibitors (e.g., 10a)	<i>In vitro</i> tubulin polymerization assay; cancer cell lines	Designed as tubulin polymerization inhibitors; show potent antiproliferative activity and activate apoptotic caspases. [4]	Front. Chem. (2025)

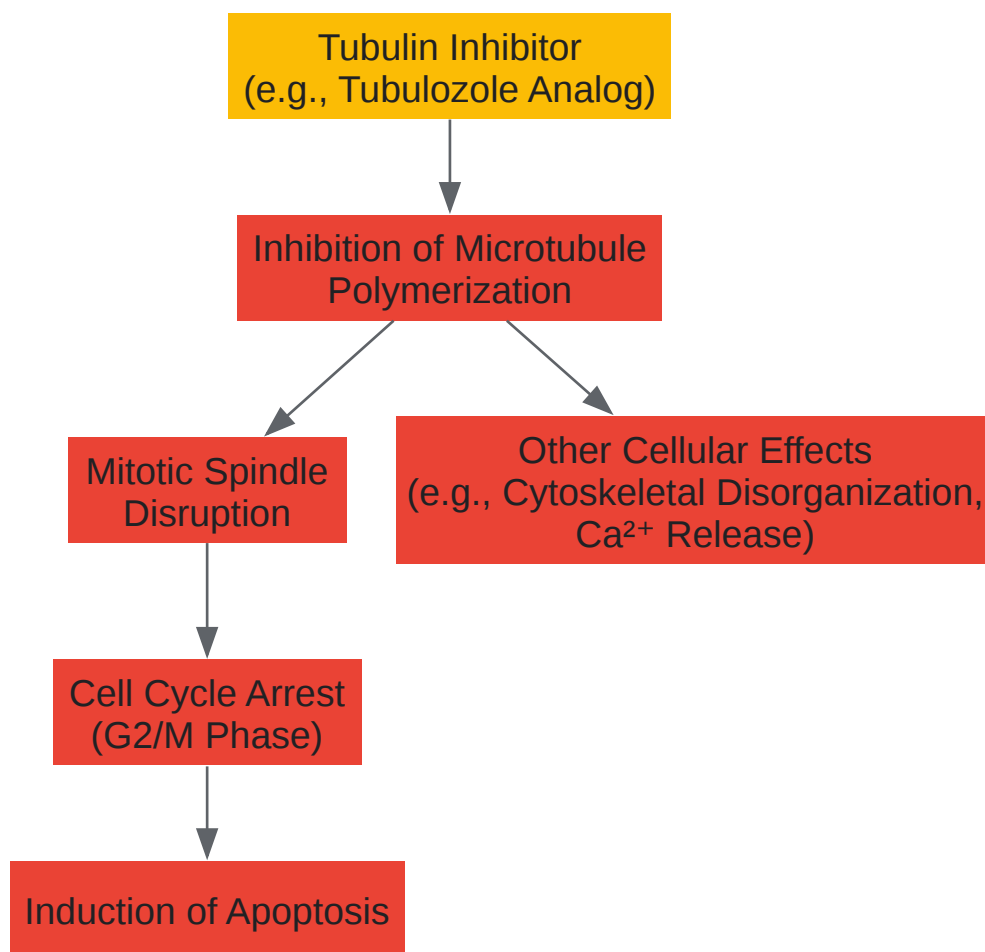
Experimental Methodologies in Available Studies

The methodologies from the identified papers can serve as a reference for the types of experiments used in this field:

- **Morphological and Protein Localization Analysis:** The study on **Tubulozole-C** used **scanning and transmission electron microscopy** to monitor changes in the tegumental structure of liver flukes. Changes in tubulin distribution were assessed using **tubulin immunocytochemistry**. [1] [2]
- **Apoptosis and Cytoskeletal Assays:** Research on **Tubulozole** analogs (2a, 2b) involved evaluating cell viability and investigating the mechanism of cell death. This included analyzing modifications in intracellular calcium concentration ($[Ca^{2+}]_i$) and assessing damage to the cytoskeleton, specifically **F-actin filaments**. [3]
- **Comprehensive Drug Discovery Workflow:** The 2025 study on thiazole-based derivatives outlines a modern workflow: 1) **Design and synthesis** of novel compounds; 2) **In vitro tubulin polymerization inhibition** assays; 3) **Antiproliferative assays** against a panel of cancer cell lines; 4) **Analysis of apoptotic markers** (caspases 3, 9, Bax, Bcl2); 5) **Molecular docking studies** to predict binding interactions at the colchicine site on tubulin. [4]

Mechanism of Microtubule Inhibition

The following diagram illustrates the general mechanism by which **Tubulozole** analogs and related tubulin-binding compounds are believed to exert their effects, based on the described research.



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Mechanism of Action for Tubulin-Targeting Compounds

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References

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2. The effect of the microtubule inhibitor tubulozole -C on the tegument of... [link.springer.com]
3. New structural analogues of Tubulozole induce apoptosis... [pubmed.ncbi.nlm.nih.gov]

4. Design, synthesis, in silico studies, and apoptotic ... [pmc.ncbi.nlm.nih.gov]

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